

A Comprehensive Technical Guide to the Solubility of TBTU in Organic Solvents

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Compound of Interest

Compound Name: *Nbbtu*

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Introduction

O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium tetrafluoroborate (TBTU) is a highly efficient and widely utilized coupling reagent in peptide synthesis and other amidation reactions. Its efficacy is intrinsically linked to its solubility in the solvents commonly employed in these synthetic processes. This technical guide provides an in-depth overview of the solubility of TBTU in various organic solvents, offering quantitative data, detailed experimental protocols for solubility determination, and visualizations of its role in key chemical transformations. Understanding the solubility characteristics of TBTU is paramount for optimizing reaction conditions, ensuring efficient activation of carboxylic acids, and ultimately achieving high yields and purity in the synthesis of peptides and other complex organic molecules.

Quantitative Solubility Data

The solubility of TBTU has been determined in several common organic solvents. The following tables summarize the available quantitative and qualitative solubility data to facilitate solvent selection for various applications.

Table 1: Quantitative Solubility of TBTU in Various Solvents

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility	Temperature (°C)
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	160.55 mg/mL [1][2]	Not Specified
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	≥106 mg/mL [3][4]	Not Specified
Acetonitrile (ACN)	C ₂ H ₃ N	41.05	100 mg/mL [1][2]	Not Specified
Water	H ₂ O	18.02	3 mg/mL [1][2]	20
Water	H ₂ O	18.02	≥50.2 mg/mL [3][4]	Not Specified

Table 2: Qualitative Solubility of TBTU

Solvent	Observation
Dichloromethane (DCM)	TBTU is utilized in reactions involving DCM, suggesting at least moderate solubility. [5][6]
Ethanol (EtOH)	Insoluble. [3][4]
N-Methyl-2-pyrrolidone (NMP)	No specific quantitative data available, but it is a common solvent for peptide synthesis and is expected to solubilize TBTU.

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of TBTU are not readily available in peer-reviewed literature, a generalized protocol based on the shake-flask method, a standard procedure for solubility testing, can be employed. This method is widely accepted and can be adapted for various compounds and solvents.

General Experimental Protocol: Shake-Flask Method

Objective: To determine the equilibrium solubility of TBTU in a given organic solvent at a specified temperature.

Materials:

- TBTU (high purity)
- Solvent of interest (e.g., DMF, DMSO, ACN, DCM, NMP), HPLC grade or equivalent
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μ m PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of TBTU to a known volume of the solvent in a sealed vial. The amount of TBTU should be sufficient to ensure that undissolved solid remains after equilibration.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A period of 24 to 72 hours is typically recommended.

- Separation of Saturated Solution:
 - After the equilibration period, allow the vial to stand undisturbed at the constant temperature to allow the excess solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a moderate speed.
 - Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe.
 - Filter the withdrawn solution through a syringe filter to remove any remaining solid particles.
- Quantification of Solute Concentration:
 - Prepare a series of standard solutions of TBTU of known concentrations in the same solvent.
 - Analyze the standard solutions using a validated HPLC method to generate a calibration curve. The method should be specific for TBTU and show a linear response over the expected concentration range.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and determine the concentration of TBTU from the calibration curve.
 - Calculate the original concentration of TBTU in the saturated solution, taking into account the dilution factor. This value represents the solubility of TBTU in the solvent at the specified temperature.

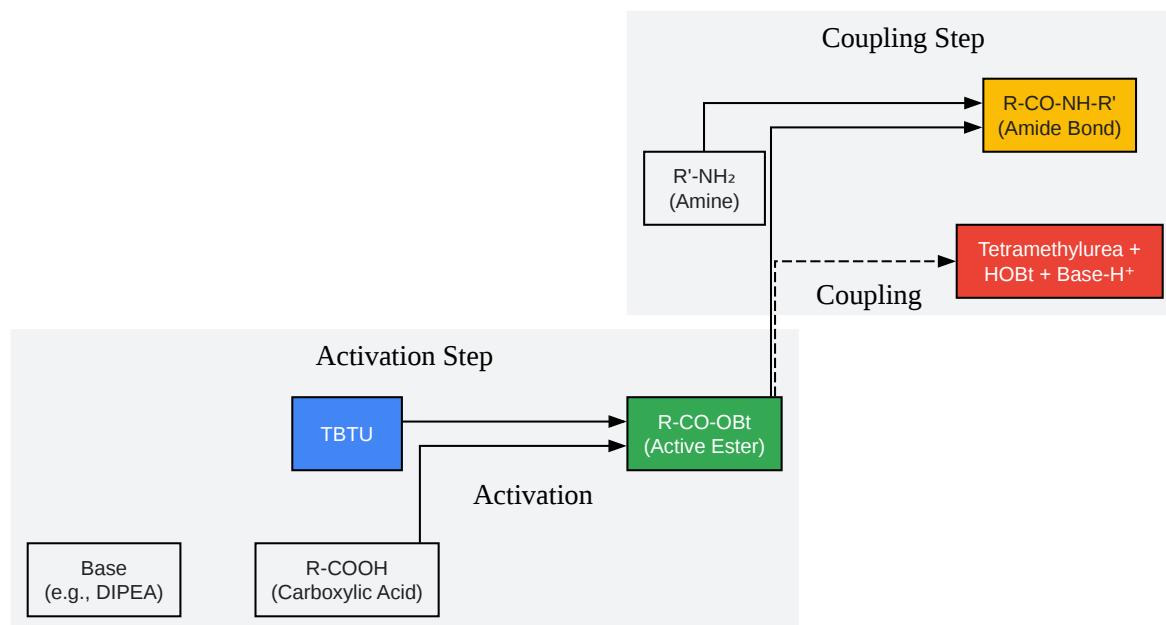
Data Reporting:

The solubility should be reported in units of mg/mL or mol/L, along with the temperature at which the measurement was performed.

Visualizations: TBTU in Action

The following diagrams, generated using the DOT language, illustrate the mechanism of TBTU in peptide synthesis and the general workflow of solid-phase peptide synthesis (SPPS).

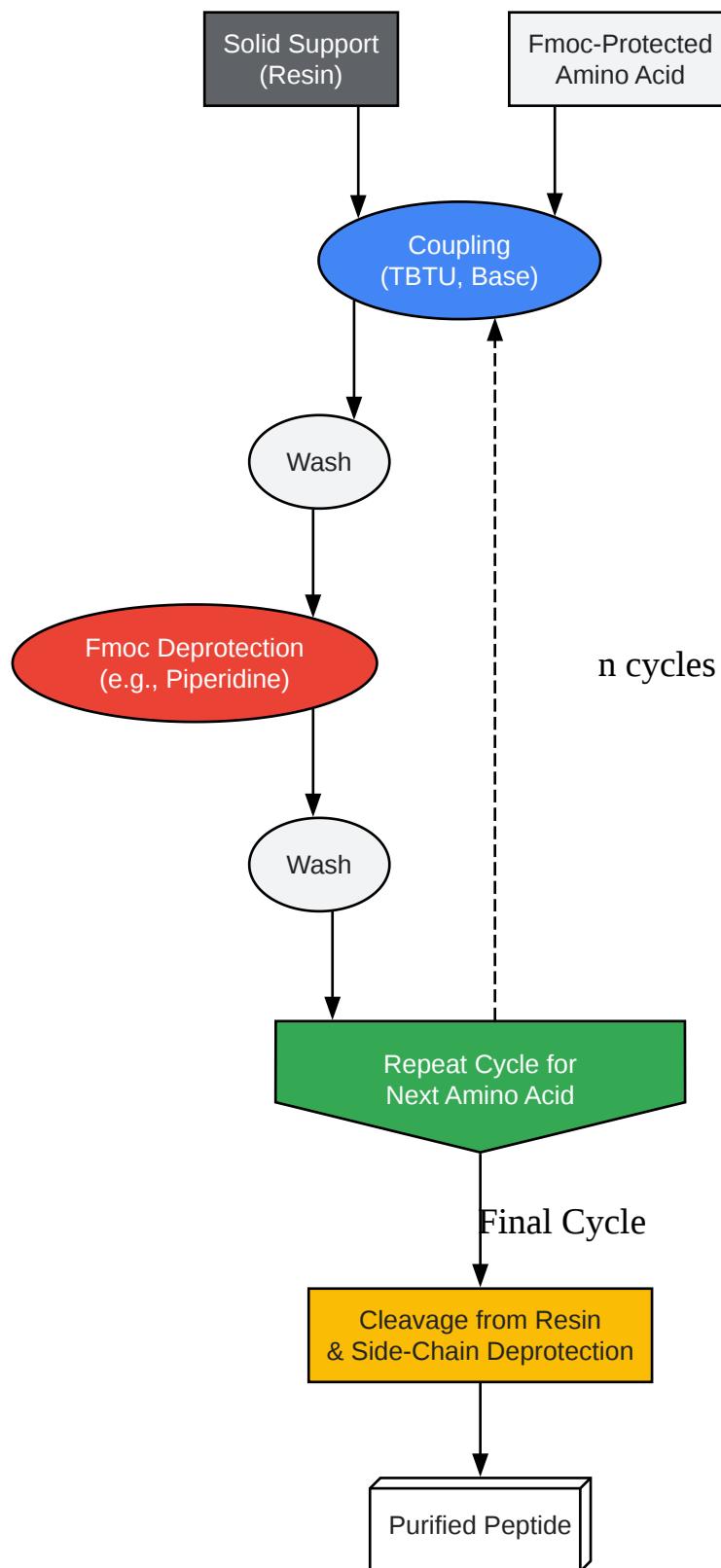
TBTU-Mediated Carboxylic Acid Activation and Amide Bond Formation



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TBTU Activation and Coupling Mechanism

General Workflow of Solid-Phase Peptide Synthesis (SPPS) using TBTU



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Solid-Phase Peptide Synthesis Workflow

Conclusion

This technical guide has provided a detailed overview of the solubility of TBTU in key organic solvents, which is a critical parameter for its effective use in chemical synthesis. The quantitative data presented in the tables serves as a practical reference for researchers in selecting the appropriate solvent system for their specific application. The generalized experimental protocol offers a robust method for determining the solubility of TBTU and other similar reagents where such data is not readily available. Furthermore, the visualizations of the TBTU-mediated coupling mechanism and the solid-phase peptide synthesis workflow provide a clear conceptual framework for understanding the role of this important reagent in the synthesis of peptides and other amide-containing molecules. For optimal results in drug development and other research endeavors, a thorough understanding and careful consideration of the solubility of TBTU are essential.

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